

Application Notes and Protocols for ST-1892 In Vivo Imaging

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ST-1892

Cat. No.: B15579022

[Get Quote](#)

Introduction

ST-1892 is a novel, near-infrared (NIR) fluorescent small molecule probe designed for the non-invasive in vivo imaging of cancer. Its primary application lies in the preclinical evaluation of tumor progression, metastasis, and response to therapy. These application notes provide a comprehensive overview of the characteristics of **ST-1892** and detailed protocols for its use in laboratory research settings.

Mechanism of Action

ST-1892 is hypothesized to target the Epidermal Growth Factor Receptor (EGFR), a receptor tyrosine kinase that is frequently overexpressed in a variety of solid tumors and is a key driver of tumor growth and proliferation.[1][2] Upon systemic administration, **ST-1892** circulates throughout the body and preferentially accumulates in tissues with high EGFR expression. The binding of **ST-1892** to EGFR leads to its internalization and subsequent retention within cancer cells, resulting in a strong and persistent fluorescent signal that can be detected using standard in vivo imaging systems.

Quantitative Data Summary

The following tables summarize the key characteristics and typical experimental parameters for **ST-1892**.

Table 1: Physicochemical and Optical Properties of **ST-1892**

Property	Value
Molecular Weight	< 1000 g/mol
Excitation Maximum	750 nm
Emission Maximum	780 nm
Quantum Yield	> 0.1
Purity (by HPLC)	> 95%
Solubility	Soluble in DMSO, PBS

Table 2: Recommended In Vivo Imaging Parameters

Parameter	Recommendation
Animal Model	Athymic nude mice with xenograft tumors
Probe Concentration	1-5 mg/kg body weight
Administration Route	Intravenous (tail vein) injection
Imaging System	IVIS Spectrum or similar
Excitation Filter	745 nm
Emission Filter	800 nm
Optimal Imaging Time	24-48 hours post-injection
Exposure Time	1-5 seconds

Experimental Protocols

1. Animal Model Preparation

- Cell Culture: Culture human cancer cells with known EGFR expression levels (e.g., A431, U87-MG) under standard conditions.
- Tumor Xenograft Implantation:
 - Harvest cultured cancer cells and resuspend them in a sterile solution of 50% PBS and 50% Matrigel.
 - Subcutaneously inject approximately 1×10^6 cells into the flank of 6-8 week old athymic nude mice.
 - Allow tumors to grow to a palpable size (approximately 100-200 mm³) before imaging studies commence. Regularly monitor animal health and tumor growth.

2. **ST-1892** Preparation and Administration

- Reconstitute lyophilized **ST-1892** in sterile DMSO to create a stock solution (e.g., 10 mg/mL).
- On the day of the experiment, dilute the **ST-1892** stock solution in sterile PBS to the final desired concentration for injection. The final DMSO concentration should be less than 5% of the total injection volume to avoid toxicity.
- Administer the prepared **ST-1892** solution to the tumor-bearing mice via intravenous tail vein injection. A typical injection volume is 100-200 μ L per mouse.

3. In Vivo Fluorescence Imaging Procedure

- At the desired time points post-injection (e.g., 2, 6, 24, 48, and 72 hours), anesthetize the mice using isoflurane (2-3% in oxygen).
- Place the anesthetized mouse in the imaging chamber of the in vivo imaging system.[\[3\]](#)
- Acquire both a photographic (white light) image and a fluorescent image.
- For fluorescence imaging, use an appropriate excitation filter (e.g., 745 nm) and emission filter (e.g., 800 nm).[\[4\]](#)

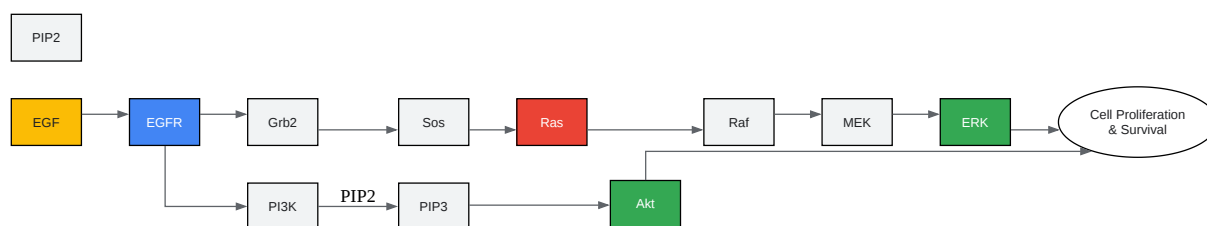
- Set the exposure time to an appropriate level to achieve a good signal-to-noise ratio without saturation of the detector.[3]
- After imaging, allow the mouse to recover from anesthesia on a warming pad.
- Repeat the imaging procedure at subsequent time points to monitor the biodistribution and tumor accumulation of **ST-1892** over time.

4. Data Analysis

- Use the analysis software provided with the imaging system to overlay the fluorescent and photographic images.
- Draw regions of interest (ROIs) around the tumor and a contralateral, non-tumor-bearing area (for background measurement).
- Quantify the average radiant efficiency (photons/s/cm²/sr)/(μW/cm²) within each ROI.
- Calculate the tumor-to-background ratio (TBR) by dividing the average radiant efficiency of the tumor ROI by that of the background ROI.
- For biodistribution studies, euthanize the mice at the final time point and excise major organs (e.g., tumor, liver, kidneys, spleen, lungs, heart).
- Image the excised organs using the in vivo imaging system to quantify the ex vivo biodistribution of **ST-1892**. [5]

Visualizations

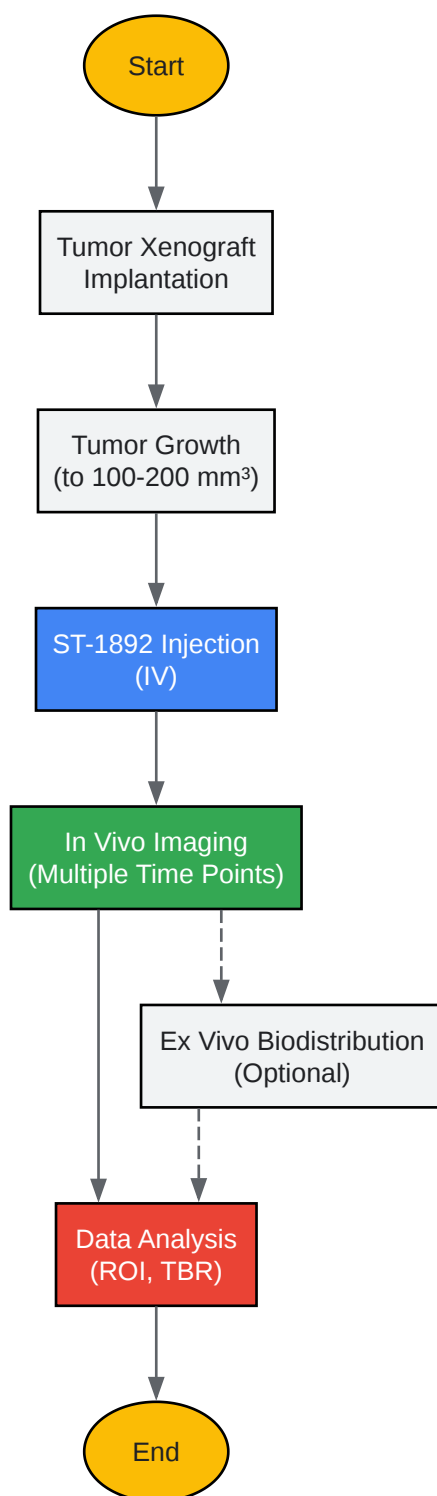
EGFR Signaling Pathway



[Click to download full resolution via product page](#)

Caption: Simplified EGFR signaling pathway targeted by **ST-1892**.

Experimental Workflow for **ST-1892** In Vivo Imaging



[Click to download full resolution via product page](#)

Caption: Experimental workflow for in vivo imaging with **ST-1892**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. sinobiological.com \[sinobiological.com\]](https://sinobiological.com)
- [2. Key signal transduction pathways and crosstalk in cancer: Biological and therapeutic opportunities - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. In Vivo Imaging Core Facility Methods and Protocols | Chobanian & Avedisian School of Medicine \[bumc.bu.edu\]](https://bumc.bu.edu/)
- [4. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- [5. Video: The Use of Ex Vivo Whole-organ Imaging and Quantitative Tissue Histology to Determine the Bio-distribution of Fluorescently Labeled Molecules \[jove.com\]](https://jove.com/)
- To cite this document: BenchChem. [Application Notes and Protocols for ST-1892 In Vivo Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15579022/docs#application-notes-and-protocols-for-st-1892-in-vivo-imaging\]](https://www.benchchem.com/product/b15579022/docs#application-notes-and-protocols-for-st-1892-in-vivo-imaging)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)